

Synthesis and Characterization of 5-Pyrimidinecarbonyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 5-PYRIMIDINECARBONYL
CHLORIDE

Cat. No.: B152826

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and characterization of **5-pyrimidinecarbonyl chloride**, a key building block in the development of novel therapeutics and other specialized chemical applications. This document details the prevalent synthetic methodology, including a step-by-step experimental protocol, and presents a summary of its physicochemical and spectral properties.

Introduction

5-Pyrimidinecarbonyl chloride ($C_5H_3ClN_2O$) is a reactive acyl chloride derivative of pyrimidine. The pyrimidine motif is a fundamental heterocyclic scaffold found in a vast array of biologically active compounds, including nucleobases and numerous pharmaceuticals. The presence of the highly reactive carbonyl chloride group makes this compound a versatile intermediate for the introduction of the pyrimidine-5-carbonyl moiety into various molecular frameworks, enabling the synthesis of a diverse range of amides, esters, and other derivatives. These derivatives are of significant interest in medicinal chemistry and drug discovery for the development of novel therapeutic agents.

Physicochemical Properties

A summary of the key physicochemical properties of **5-pyrimidinecarbonyl chloride** is presented in Table 1.

Table 1: Physicochemical Properties of **5-Pyrimidinecarbonyl Chloride**

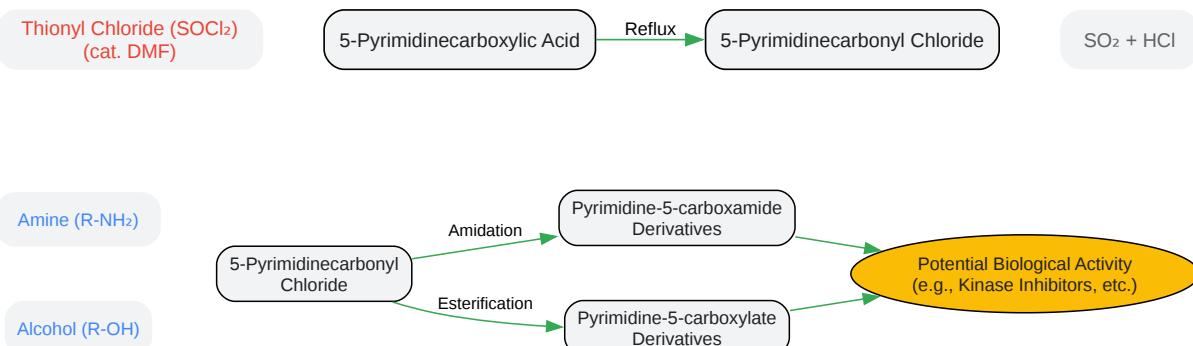
Property	Value	Reference
CAS Number	40929-48-4	[1] [2]
Molecular Formula	C ₅ H ₃ ClN ₂ O	[1] [2]
Molecular Weight	142.54 g/mol	[1] [2]
Appearance	White to off-white solid	
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Reacts with water and other protic solvents. Soluble in aprotic organic solvents such as dichloromethane, chloroform, and toluene.	

Synthesis

The most common and direct method for the synthesis of **5-pyrimidinecarbonyl chloride** is the reaction of 5-pyrimidinecarboxylic acid with a chlorinating agent, typically thionyl chloride (SOCl₂). This reaction proceeds via the conversion of the carboxylic acid to the more reactive acid chloride. The addition of a catalytic amount of N,N-dimethylformamide (DMF) can accelerate the reaction.

Synthesis Pathway

The overall synthetic transformation is depicted in the following reaction scheme:



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References

- 1. Pyrimidine-5-carbonyl chloride | C5H3CIN2O | CID 15839553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Pyrimidinecarbonyl chloride | CAS: 40929-48-4 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
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